

Comparative Guide: Biological Activity of Fluorophenyl Pyridazinone Isomers

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Compound of Interest

Compound Name: 5-Bromo-2-(3-fluorophenyl)pyridazin-3(2H)-one

CAS No.: 2090941-95-8

Cat. No.: B2879824

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Executive Summary

The biological activity of N-phenyl pyridazinones is strictly governed by the regiochemistry of fluorine substitution on the phenyl ring. While the core pyridazinone scaffold provides the necessary hydrogen-bonding capability (via the amide/hydrazide motif), the fluorophenyl tail dictates target selectivity through steric and electronic modulation.

- **Herbicidal Activity (PDS Inhibition):** Activity is maximized by 2,4-difluoro or 3-trifluoromethyl (meta) substitution. These isomers optimally fit the hydrophobic pocket of Phytoene Desaturase (PDS), causing characteristic bleaching.
- **Pharmaceutical Activity (COX-2 Inhibition):** Activity is maximized by 4-fluoro (para) substitution. This isomer provides the ideal geometry to penetrate the secondary pocket of the COX-2 enzyme, enhancing selectivity over COX-1.

Chemical Structure & Isomerism

The comparison focuses on three primary regioisomers of the N-phenyl moiety attached to the pyridazinone core (typically at position 2 or 6, depending on nomenclature, but functionally the N-phenyl group):

- Ortho-isomer (2-F): High steric hindrance; often alters the torsion angle between the phenyl and pyridazinone rings.
- Meta-isomer (3-F): Balanced lipophilicity; mimics the classic meta-CF₃ found in commercial herbicides (e.g., Norflurazon).
- Para-isomer (4-F): Extends the molecular length; critical for deep-pocket binding in enzymes like COX-2.

Detailed Comparative Analysis

A. Herbicidal Activity: Phytoene Desaturase (PDS) Inhibition

Pyridazinone herbicides act by inhibiting PDS, a key enzyme in the carotenoid biosynthesis pathway.^[1] Inhibition leads to the accumulation of phytoene, destruction of chlorophyll by photo-oxidation, and subsequent "bleaching" of the plant.

Isomer/Substitution	Relative Potency (PDS)	Mechanism of Action
3-CF3 (Meta)	High (Standard)	The trifluoromethyl group at the meta position (as in Norflurazon) perfectly fills the hydrophobic sub-pocket of PDS.
2,4-Difluoro	Very High	Recent scaffold-hopping studies (e.g., Compound B1) indicate that 2,4-difluoro substitution can achieve 100% inhibition at 100 µg/mL, outperforming single isomers.
4-Fluoro (Para)	Moderate	While active, the single para-F often lacks the steric bulk required to lock the molecule in the active conformation for PDS compared to meta-CF3 or di-F analogs.

Key Insight: For herbicidal efficacy, multi-substitution (2,4-diF) or bulky meta-substitution is superior to simple para-substitution.

B. Pharmaceutical Activity: COX-2 & MAO-B Inhibition

In medicinal chemistry, the 4-fluorophenyl moiety is a privileged structure for reducing metabolic liability (blocking para-hydroxylation) and enhancing binding affinity.

1. COX-2 Inhibition (Anti-inflammatory)

Selective COX-2 inhibitors require a pharmacophore that can access the unique "side pocket" of the COX-2 active site, which is absent in COX-1.

- 4-Fluoro (Para): The para-F isomer is consistently cited as the most potent. The linear extension allows the molecule to penetrate the COX-2 side pocket effectively.
- Selectivity: 4-F derivatives often show Selectivity Indices (SI) > 100 for COX-2 vs. COX-1.

- Ortho/Meta: These isomers often clash with the channel entrance or fail to reach the stabilizing residues deep in the pocket, leading to reduced potency or loss of selectivity.

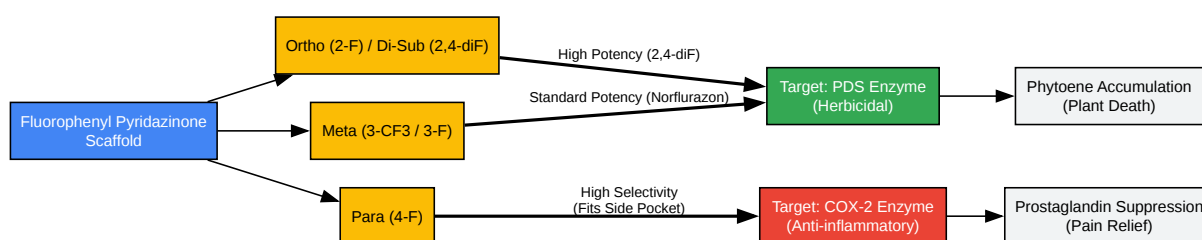
2. MAO-B Inhibition (Neuroprotective)

Monoamine Oxidase B (MAO-B) inhibitors are used in Parkinson's disease therapy.

- Structure-Activity Relationship (SAR): Studies on pyridazinone-piperazine hybrids indicate that halogen position is critical.
- Comparison: While para-substitution is generally favorable, specific studies (e.g., on T-series compounds) have shown that meta-substituents (like Br or Cl) can sometimes outperform para-substituents depending on the linker length. However, among fluorinated derivatives, the 4-F (para) remains a top performer due to its ability to interact with the FAD cofactor environment without steric clash.

Mechanism of Action Visualization

The following diagram illustrates the divergent SAR pathways for the fluorophenyl pyridazinone scaffold.



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Caption: Divergent biological outcomes based on fluorine regiochemistry. Ortho/Meta favors herbicidal targets; Para favors pharmaceutical targets.

Experimental Protocols

A. Synthesis of 6-(4-Fluorophenyl)-3(2H)-pyridazinone

This protocol describes the synthesis of the para-isomer, the key candidate for pharmaceutical applications.

Reaction Principle: Friedel-Crafts acylation followed by hydrazinolysis.[\[2\]](#)

- Step 1: Synthesis of

-Keto Acid

- Reagents: Fluorobenzene (0.25 mol), Succinic Anhydride (0.25 mol),
(0.275 mol).[\[3\]](#)

- Solvent: Carbon disulfide (
) or Nitrobenzene.

- Procedure:

1. Suspend

and succinic anhydride in the solvent.

2. Add fluorobenzene dropwise at

.

3. Reflux for 4 hours.

4. Pour into ice-HCl to quench.

5. Filter the precipitate to obtain 4-(4-fluorophenyl)-4-oxobutanoic acid.

- Yield: ~75-80%.[\[3\]](#)[\[4\]](#)

- Step 2: Cyclization to Pyridazinone

- Reagents:

-Keto acid (from Step 1), Hydrazine Hydrate (1.5 eq).

- Solvent: Ethanol or Glacial Acetic Acid.[\[3\]](#)[\[5\]](#)
- Procedure:
 1. Dissolve the keto acid in ethanol.[\[5\]](#)
 2. Add hydrazine hydrate dropwise.[\[6\]](#)
 3. Reflux for 3-6 hours. Monitor by TLC (Hexane:Ethyl Acetate 1:1).
 4. Cool to room temperature. The product will precipitate.[\[6\]](#)[\[7\]](#)
 5. Recrystallize from Ethanol/Water.
- Product: 6-(4-fluorophenyl)-4,5-dihydro-3(2H)-pyridazinone. (Note: For the fully unsaturated pyridazinone, an oxidation step with
/Acetic Acid is required).

B. COX-2 Inhibition Assay Protocol

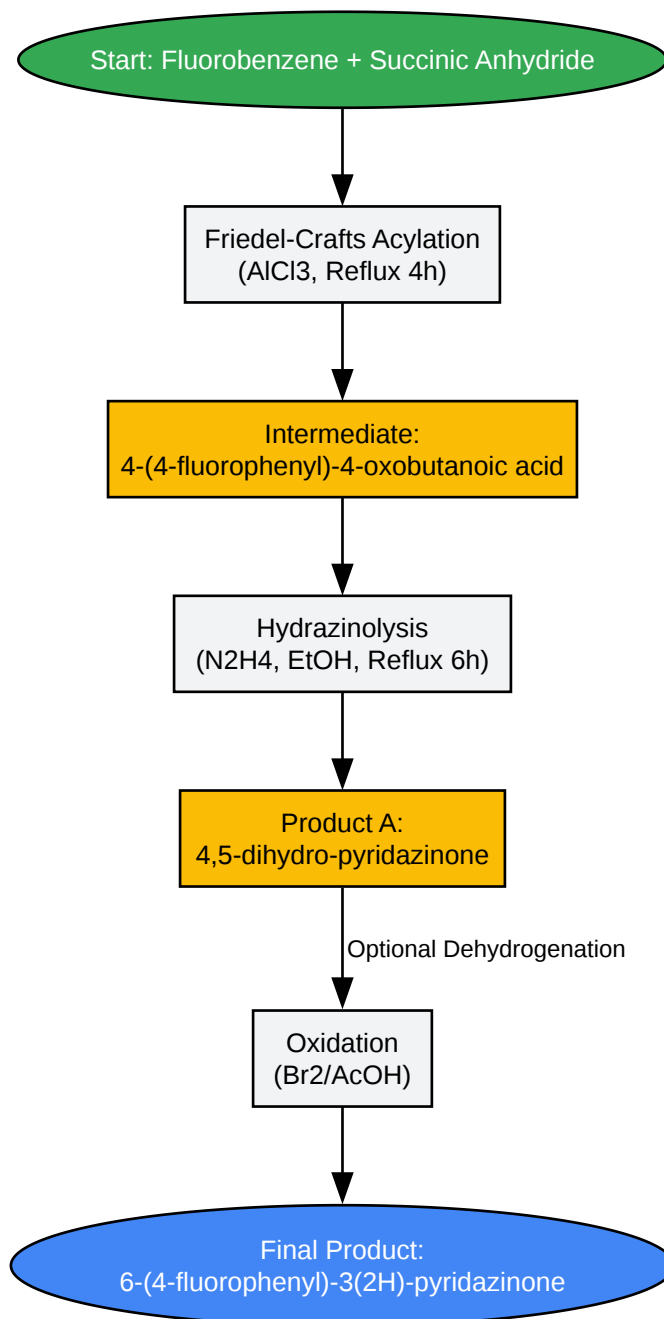
To verify the activity of the synthesized isomer:

- Enzyme Prep: Use human recombinant COX-2 (available in commercial kits, e.g., Cayman Chemical).
- Incubation: Incubate enzyme with test compound (0.01 - 10 μ M) in Tris-HCl buffer (pH 8.0) with heme cofactor for 10 minutes at
.
- Initiation: Add Arachidonic Acid (100 μ M) and colorimetric substrate (e.g., TMPD).
- Measurement: Measure absorbance at 590 nm after 5 minutes.
- Calculation:

is calculated by plotting % inhibition vs. log concentration.

- Validation: Celecoxib should have an

Synthesis Workflow Diagram



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Caption: Step-by-step synthetic route for generating the biologically active pyridazinone core.

References

- Synthesis and Biological Evaluation of Pyridazinones as MAO-B Inhibitors Source: National Institutes of Health (NIH) / PMC URL:[[Link](#)] Relevance: Provides specific data on 2-F vs 4-F isomer potency in neuroprotective assays.
- Discovery of Novel Pyridazine Herbicides Targeting Phytoene Desaturase Source: Journal of Agricultural and Food Chemistry (via PubMed) URL:[[Link](#)] Relevance: Identifies 2,4-difluoro substitution as a superior motif for PDS inhibition compared to commercial standards.
- Pyridazine Derivatives as Selective COX-2 Inhibitors: A Review Source: ResearchGate URL: [8][[Link](#)] Relevance: Validates the "para-fluoro" preference for anti-inflammatory activity and COX-2 selectivity.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 3. Synthesis and biological evaluation of new 3(2H)-pyridazinone derivatives as non-toxic anti-proliferative compounds against human colon carcinoma HCT116 cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. researchgate.net [researchgate.net]
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